

5-Hexen-3-one material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Hexen-3-one

Cat. No.: B3050204

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Material Safety Data Sheet: 5-Hexen-3-one

An In-depth Technical Guide for Researchers and Scientists

Disclaimer: This document has been compiled from publicly available data and general laboratory safety principles. As of December 2025, a comprehensive, officially recognized Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **5-Hexen-3-one** (CAS No. 24253-3-3) with complete toxicological and regulatory information is not readily available. The information herein is intended as a guide for trained professionals and should be supplemented with institutional safety protocols and a thorough risk assessment before handling this chemical.

Section 1: Chemical Identification and Physical Properties

5-Hexen-3-one, also known as allyl ethyl ketone, is a volatile organic compound. Its known physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	24253-30-3	[1]
Molecular Formula	C ₆ H ₁₀ O	[1]
Molecular Weight	98.14 g/mol	[1]
Appearance	Colorless to pale yellow liquid (estimated)	[2]
Boiling Point	120.0-121.0 °C (at 760 mm Hg, estimated)	[2]
Flash Point	25 °C (77 °F) (estimated)	[2]
Density	0.819 g/cm ³	
Vapor Pressure	15.1 mmHg at 25°C	
Water Solubility	1.356 x 10 ⁴ mg/L at 25 °C (estimated)	[2]
logP (o/w)	1.244 (estimated)	[2]

Section 2: Hazard Identification and GHS Classification

A formal Globally Harmonized System (GHS) classification for **5-Hexen-3-one** is not available in public databases. However, based on its low flash point, it should be treated as a Flammable Liquid.

Potential Hazards (Inferred):

- Flammability: The estimated flash point of 25°C indicates that this substance is a flammable liquid and its vapors can form explosive mixtures with air. Vapors are likely heavier than air and may travel to a source of ignition and flash back.
- Inhalation: May cause respiratory tract irritation. As with other volatile organic ketones, high vapor concentrations may cause drowsiness or dizziness.

- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.
- Ingestion: The toxicity upon ingestion is unknown. Aspiration into the lungs may cause chemical pneumonitis.

Due to the lack of specific toxicological data, this chemical should be handled as a substance of unknown toxicity.

Section 3: Experimental Protocols and Safe Handling

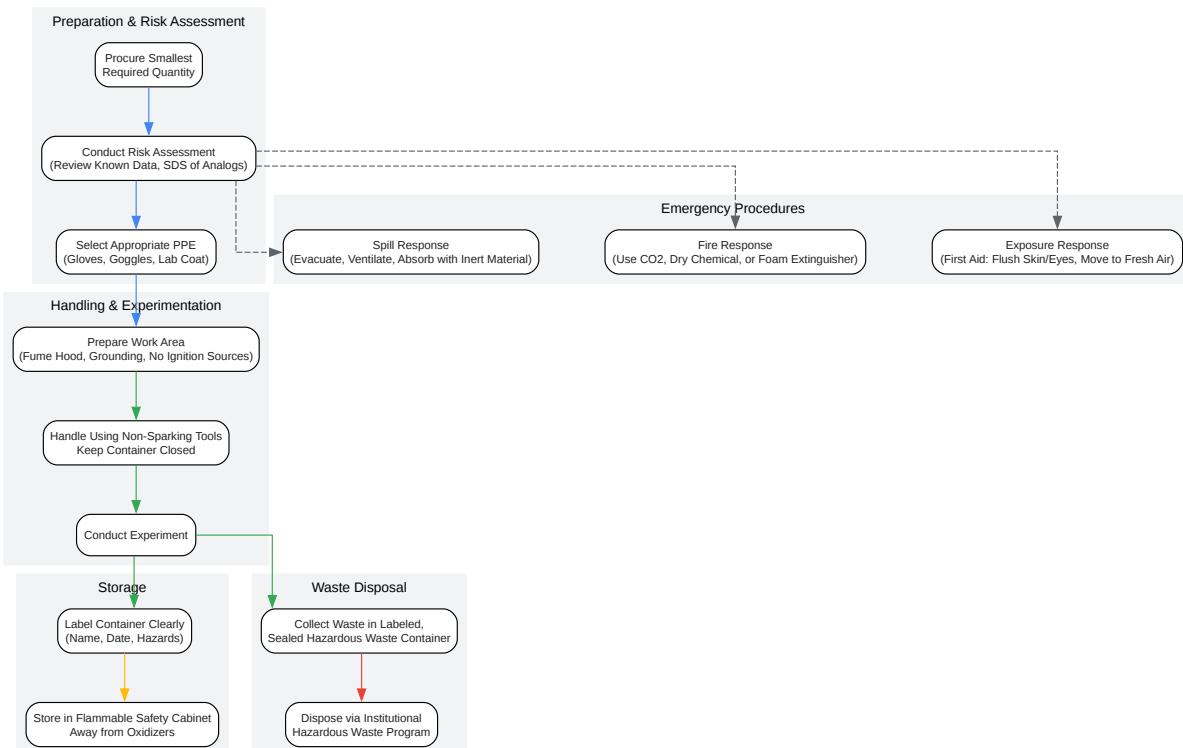
The following protocols are based on general best practices for handling flammable liquids with unknown toxicity in a laboratory setting.

3.1 Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of **5-Hexen-3-one** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. A flame-retardant lab coat and closed-toe shoes are required.[3][4]
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are expected to be high, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

3.2 Safe Handling and Storage Workflow

The logical workflow for safely managing **5-Hexen-3-one** in a laboratory is depicted below. This workflow emphasizes hazard mitigation at each step, from initial procurement to final disposal.



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Safe Handling Workflow for **5-Hexen-3-one**.

3.3 Storage Protocol

- Location: Store in a designated flammable liquids storage cabinet.[5][6][7]
- Conditions: Keep the container tightly closed in a cool, dry, and well-ventilated area.[8]
- Incompatibilities: Segregate from strong oxidizing agents, acids, and bases.[7][9]
- Ignition Sources: Store away from all sources of heat, sparks, and open flames.[6][8]

3.4 Spill Cleanup Protocol

- Immediate Actions: Evacuate non-essential personnel. Eliminate all ignition sources (turn off equipment, no smoking).[10] Ensure adequate ventilation.
- Containment: For small spills, contain the liquid with an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad.[10][11][12]
- Cleanup: Use non-sparking tools to scoop the absorbed material into a designated, labeled hazardous waste container.[10]
- Decontamination: Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.
- Large Spills: For spills larger than one liter, evacuate the area and contact your institution's emergency response team.[13]

Section 4: Emergency and First Aid Procedures

- Fire Fighting Measures:
 - Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [14][15] Do not use a solid stream of water as it may scatter the burning liquid.
 - Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[14]
- First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[14]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[14]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[14]

Section 5: Stability and Reactivity

- Reactivity: No specific reactivity data is available. However, as an unsaturated ketone, it may be susceptible to polymerization or other reactions, especially in the presence of initiators, heat, or light.
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[3]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Combustion will produce carbon monoxide and carbon dioxide.[16]

Section 6: Disposal Considerations

All waste containing **5-Hexen-3-one** and materials used for its cleanup must be treated as hazardous waste. Collect waste in a clearly labeled, sealed container and dispose of it through your institution's certified hazardous waste disposal program. Do not dispose of it down the drain.[17]

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